PBF-1129: A Comparative Analysis of T-Cell Activation Marker Modulation

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Compound of Interest

Compound Name:	*PBF-1129*
Cat. No.:	*B1574665*

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This guide provides an objective comparison of the effects of **PBF-1129**, a first-in-class oral antagonist of the A2B adenosine receptor (A2BAR), on T-cell activation markers compared to control conditions. The data presented is compiled from preclinical and clinical studies, offering insights into the immunomodulatory properties of this compound. **PBF-1129** is being investigated for its potential in cancer immunotherapy, primarily by mitigating the immunosuppressive effects of adenosine within the tumor microenvironment (TME).[1][2]

Mechanism of Action: Reversing Adenosine-Mediated Immunosuppression

In the TME, high levels of extracellular adenosine, produced via the CD39/CD73 ectoenzyme pathway, signal through the A2BAR on various immune cells, including T-cells.[2][3] This signaling cascade is a critical immunometabolic checkpoint that suppresses T-cell activity and promotes an immunosuppressive landscape.[4] **PBF-1129** competitively binds to A2BAR, blocking adenosine-mediated signaling.[1] This action is hypothesized to restore T-cell function, enhance anti-tumor immunity, and create a more favorable environment for immune-mediated cancer cell destruction.[1][5]

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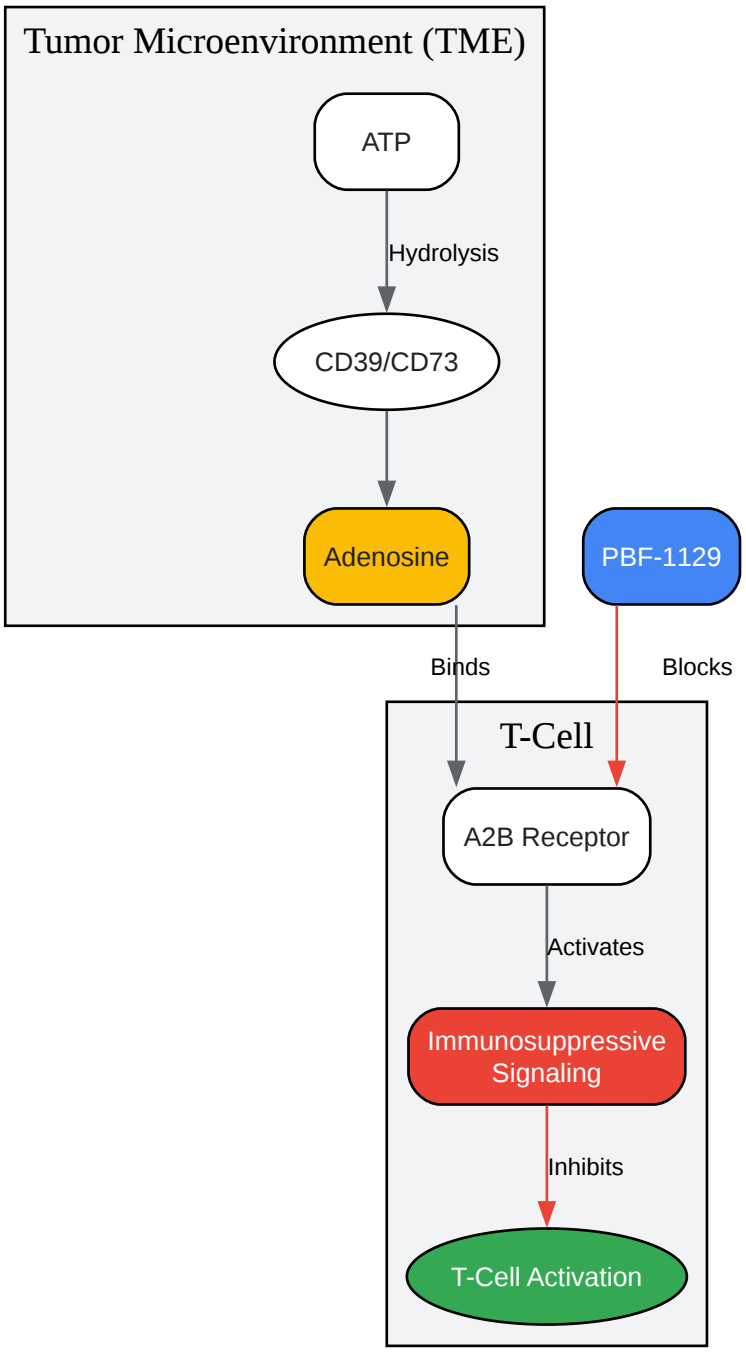

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Caption: **PBF-1129** blocks adenosine binding to the A2B receptor on T-cells, inhibiting immunosuppressive signals.

Quantitative Analysis of T-Cell Activation Markers

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The following tables summarize the quantitative effects of **PBF-1129** on key T-cell activation and functional markers from both human clinical trials and preclinical mouse models.

Table 1: Human Peripheral Blood Mononuclear Cells (PBMCs) Data

Data from a Phase 1 clinical trial (NCT03274479) in patients with non-small cell lung cancer (NSCLC). Comparisons are between post-treatment and pre-treatment (baseline) conditions.[2] [4]

Marker	Cell Type	PBF-1129 Effect vs. Control (Baseline)	Significance
PD-1	CD8+ T-Cells	Downregulation	p = 0.03
PD-1	CD4+ T-Cells	Reduction (Associated with better outcomes)	Correlation
CD73	Various Immune Subpopulations	Reduction	Not significant

Table 2: Preclinical Murine Model Data

Data from studies using Lewis lung carcinoma (LLC) tumor-bearing mice.

Marker	Location / Cell Type	Control Group (Mean ± SD)	PBF-1129 Group (Mean ± SD)	Significance
IFN-γ	Draining Lymph Node T-Cells	4.91 ± 0.71 (producing cells)	12.9 ± 2.40 (producing cells)	p = 0.005
Granzyme-B	Tumor-Infiltrating CD8+ T-Cells	Upregulation observed	-	Correlation
CD39	Tumor-Infiltrating T-Cells	Significant decrease observed	-	-

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Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Human Phase 1 Trial (NCT03274479) Immunophenotyping

- Study Design: An open-label, single-site, dose-escalation phase 1 trial of **PBF-1129** monotherapy in patients with advanced/metastatic NSCLC who had progressed on standard therapies.[4] Patients received escalating daily oral doses of **PBF-1129**, ranging from 40 mg to 320 mg.[2]
- Sample Collection: Peripheral blood was collected from patients before the start of treatment (baseline) and after the first and/or second 28-day treatment cycles.[2][6]
- Cell Isolation: Peripheral blood mononuclear cells (PBMCs) were isolated from whole blood using a Ficoll gradient centrifugation method.[2]
- Flow Cytometry Analysis: Comprehensive immunophenotyping was conducted using 21-color flow cytometry to analyze changes in various immune cell populations and the expression of activation and exhaustion markers, such as PD-1, on T-cell subsets.[4]
- Statistical Analysis: Paired t-tests or the Wilcoxon rank-sum test were used to compare pre- and post-treatment immunophenotyping data.[4]

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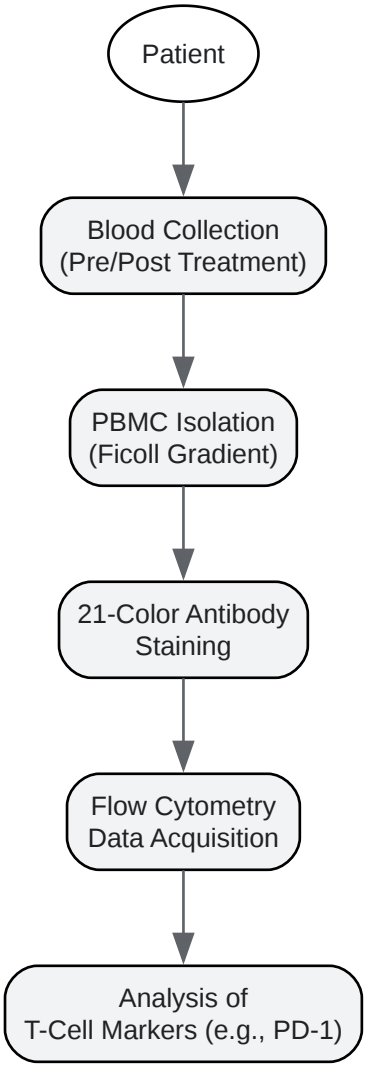

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Caption: Workflow for analyzing T-cell markers in patient blood samples.

Murine Tumor Model T-Cell Function Assay

- Animal Model: Lewis lung carcinoma (LLC) tumor-bearing mice were used to evaluate the in-vivo efficacy of **PBF-1129**.[7]
- Treatment Groups: Mice were divided into groups receiving either a control vehicle or **PBF-1129**. Combination therapy groups (e.g., with anti-PD-1) were also included in some studies.[6]

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- Sample Processing: Following the treatment period, draining lymph nodes and tumors were harvested. Tumors were processed to isolate tumor-infiltrating leukocytes (TILs).[6]
- Functional Assays:
  - IFN-γ Production: T-cell function in the draining lymph nodes was assessed by measuring the number of IFN-γ producing cells, likely via ELISpot or intracellular cytokine staining followed by flow cytometry.[7]
  - Cytotoxicity Markers: TILs were analyzed by flow cytometry for the expression of cytotoxicity markers like Granzyme-B in CD8+ T-cells to assess their killing potential.[7][8]
- Statistical Analysis: Mann-Whitney tests were used to compare data between the control and **PBF-1129**-treated groups.[6]

Summary and Conclusion

The available data indicates that **PBF-1129** treatment leads to a favorable modulation of T-cell activation markers. In a clinical setting, **PBF-1129** monotherapy resulted in a statistically significant reduction of the exhaustion marker PD-1 on circulating CD8+ T-cells in NSCLC patients.[2][4] Preclinical studies in mouse models corroborate these findings, demonstrating that **PBF-1129** enhances T-cell effector functions, as evidenced by increased IFN-γ production and upregulation of the cytotoxic marker Granzyme-B.[7][8] By blocking the A2B adenosine receptor, **PBF-1129** effectively mitigates a key immunosuppressive pathway in the tumor microenvironment, thereby promoting anti-tumor T-cell responses. These findings support the continued evaluation of **PBF-1129**, potentially in combination with other immunotherapies like checkpoint inhibitors.[4]

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